

Personal protective equipment for handling Mthfd2-IN-3

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Compound of Interest

Compound Name: Mthfd2-IN-3

Cat. No.: B12399992

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Essential Safety and Handling Guide for Mthfd2-IN-3

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Mthfd2-IN-3**, a potent methylenetetrahydrofolate dehydrogenase (MTHFD2) inhibitor. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

I. Compound Data

While a specific Safety Data Sheet (SDS) for **Mthfd2-IN-3** is not publicly available, the following information has been compiled from available sources. It is imperative to handle this compound with care, assuming it may have hazardous properties, and to consult a certified SDS upon acquisition.

Property	Value
Chemical Name	Mthfd2-IN-3 (compound 10)[1]
Molecular Formula	C22H19NO7S[1]
Molecular Weight	441.45 g/mol [1]
Physical State	Solid (assumed)
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term storage.

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following PPE is mandatory when handling **Mthfd2-IN-3**.

- Eye and Face Protection:
 - Wear ANSI/ISEA Z87.1-compliant safety glasses with side shields or chemical safety goggles.[2][3]
 - A face shield should be worn in situations with a higher risk of splashing.
- Hand Protection:
 - Wear chemically resistant gloves, such as nitrile or neoprene.[4]
 - Glove thickness should be a minimum of 0.11 mm.
 - Always inspect gloves for tears or punctures before use.
 - Change gloves immediately if they become contaminated, punctured, or torn.
 - Wash hands thoroughly with soap and water after removing gloves.
- Body Protection:

- A fully buttoned laboratory coat must be worn to protect street clothes and skin.
- For larger quantities or when there is a significant risk of splashing, chemical-resistant aprons or coveralls are recommended.[4]
- Respiratory Protection:
 - Work with **Mthfd2-IN-3** in a certified chemical fume hood to minimize inhalation exposure.
 - If a fume hood is not available, or if weighing and transferring fine powders, a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95, P100) is required.[3]

III. Operational and Disposal Plans

Adherence to strict operational procedures is critical for safety and to maintain the integrity of your research.

A. Handling and Operational Protocol:

- Preparation:
 - Before handling, ensure that the chemical fume hood is functioning correctly.
 - Gather all necessary materials, including the compound, solvents, and weighing equipment, and place them inside the fume hood.
 - Ensure an emergency eyewash station and safety shower are readily accessible.[2]
- Weighing and Reconstitution:
 - Perform all weighing and reconstitution of the solid compound within the chemical fume hood to prevent the generation of airborne dust.
 - Use a microbalance with a draft shield for accurate and contained weighing.
 - If reconstituting in a solvent like DMSO, add the solvent slowly to the solid to avoid splashing.
- Experimental Use:

- Keep containers of **Mthfd2-IN-3** tightly sealed when not in use.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- Avoid eating, drinking, or smoking in the laboratory where the compound is handled.^[2]^[3]

B. Spill Management:

• Minor Spills (Solid):

- If a small amount of solid is spilled, gently cover it with a damp paper towel to avoid creating dust.
- Carefully wipe up the material, placing the contaminated paper towel in a sealed bag for hazardous waste disposal.
- Clean the spill area with an appropriate solvent and then with soap and water.

• Minor Spills (Liquid Solution):

- Absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
- Place the contaminated absorbent material into a sealed container for hazardous waste disposal.
- Clean the spill area with an appropriate solvent and then with soap and water.

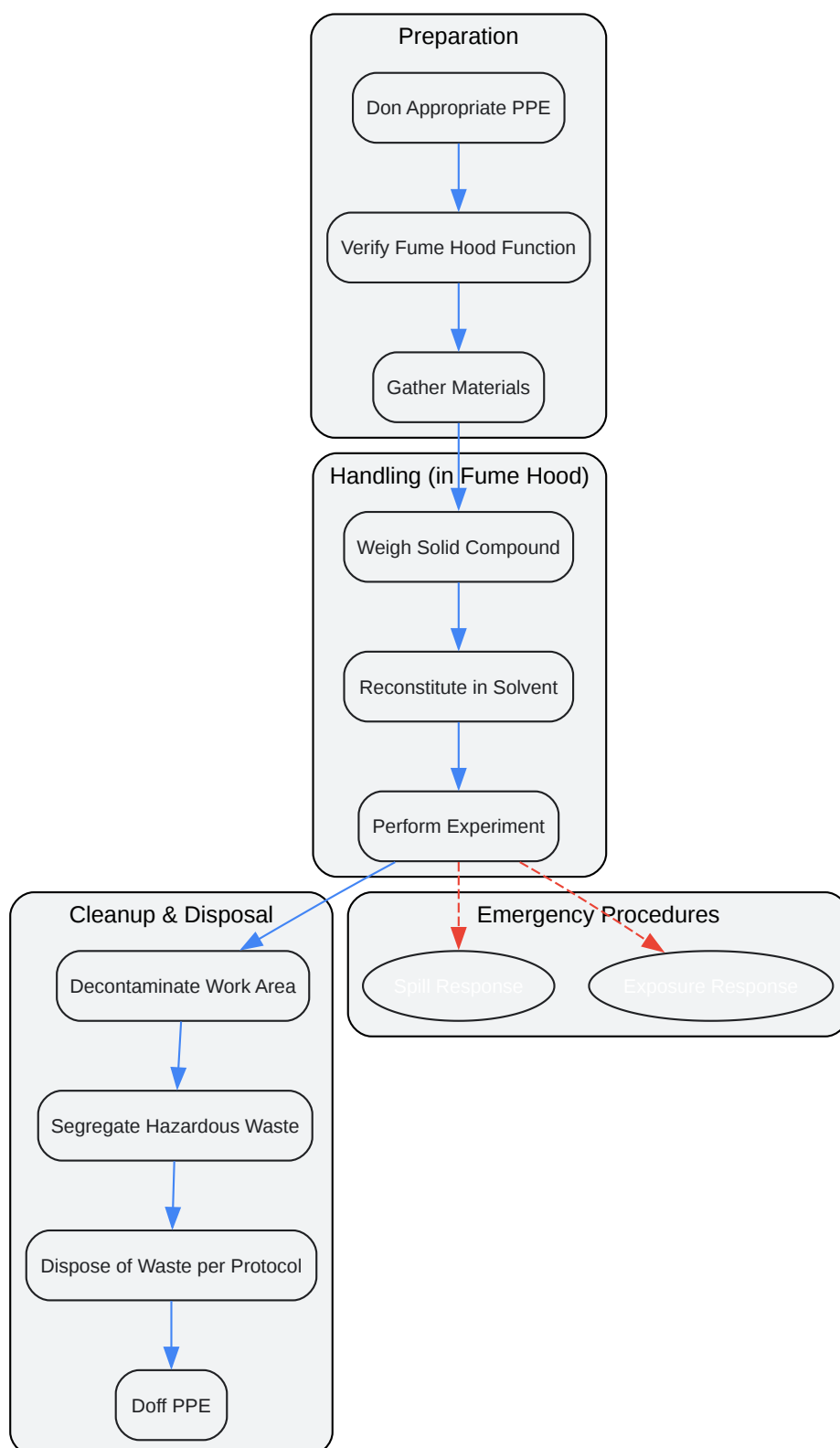
• Major Spills:

- Evacuate the immediate area.
- Alert your laboratory supervisor and institutional safety officer.
- Prevent others from entering the area.
- Follow your institution's specific procedures for large chemical spills.

C. Disposal Plan:

- All waste materials contaminated with **Mthfd2-IN-3**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.
- Collect waste in clearly labeled, sealed containers.
- Follow all local, state, and federal regulations for hazardous waste disposal.^{[2][3]} Do not dispose of **Mthfd2-IN-3** down the drain.

IV. Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **Mthfd2-IN-3**.

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